

1,7-Heptanediol: A Technical Guide to its Biological Activity and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,7-Heptanediol**

Cat. No.: **B042083**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,7-Heptanediol, a linear aliphatic diol, finds application in the cosmetics industry as a humectant and emollient, and in the pharmaceutical sector as a solvent and potential preservative. While comprehensive biological and toxicological data for this specific compound are limited, this guide synthesizes available information and extrapolates potential mechanisms and toxicological endpoints based on the known properties of similar aliphatic diols. Standardized experimental protocols for assessing cytotoxicity, skin irritation, and antimicrobial activity are provided to facilitate further investigation. All quantitative data found in public literature has been summarized.

Introduction

1,7-Heptanediol (CAS No: 629-30-1) is a seven-carbon straight-chain diol with hydroxyl groups at the terminal positions. Its amphiphilic nature, arising from the hydrophilic hydroxyl groups and the lipophilic heptane backbone, underpins its utility in various formulations. This document provides a detailed overview of the known biological activities and toxicological profile of **1,7-Heptanediol**, supplemented with information from related aliphatic diols to provide a broader context for its potential biological interactions.

Biological Activity

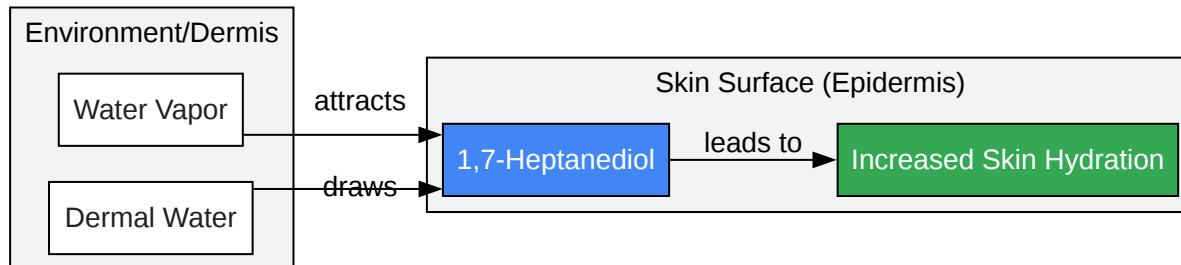
The primary reported biological activities of **1,7-Heptanediol** are its function as a humectant and its antimicrobial properties. There are also preliminary suggestions of its potential as an anticancer agent.

Humectant Properties

As a polyol, **1,7-Heptanediol** functions as a humectant, attracting and retaining moisture from the environment.^{[1][2]} This property is crucial for its use in cosmetic formulations to hydrate the skin.^[2]

Mechanism of Action: The hydroxyl groups of **1,7-Heptanediol** form hydrogen bonds with water molecules.^{[1][2]} When applied to the skin, it can draw moisture from the atmosphere and the deeper layers of the skin (dermis) to the outermost layer (epidermis), thereby increasing skin hydration.^[3]

Logical Relationship of Humectant Action



[Click to download full resolution via product page](#)

Caption: Mechanism of **1,7-Heptanediol** as a humectant.

Antimicrobial Activity

1,7-Heptanediol has been noted for its antimicrobial properties, contributing to its use as a preservative in cosmetic and pharmaceutical formulations.

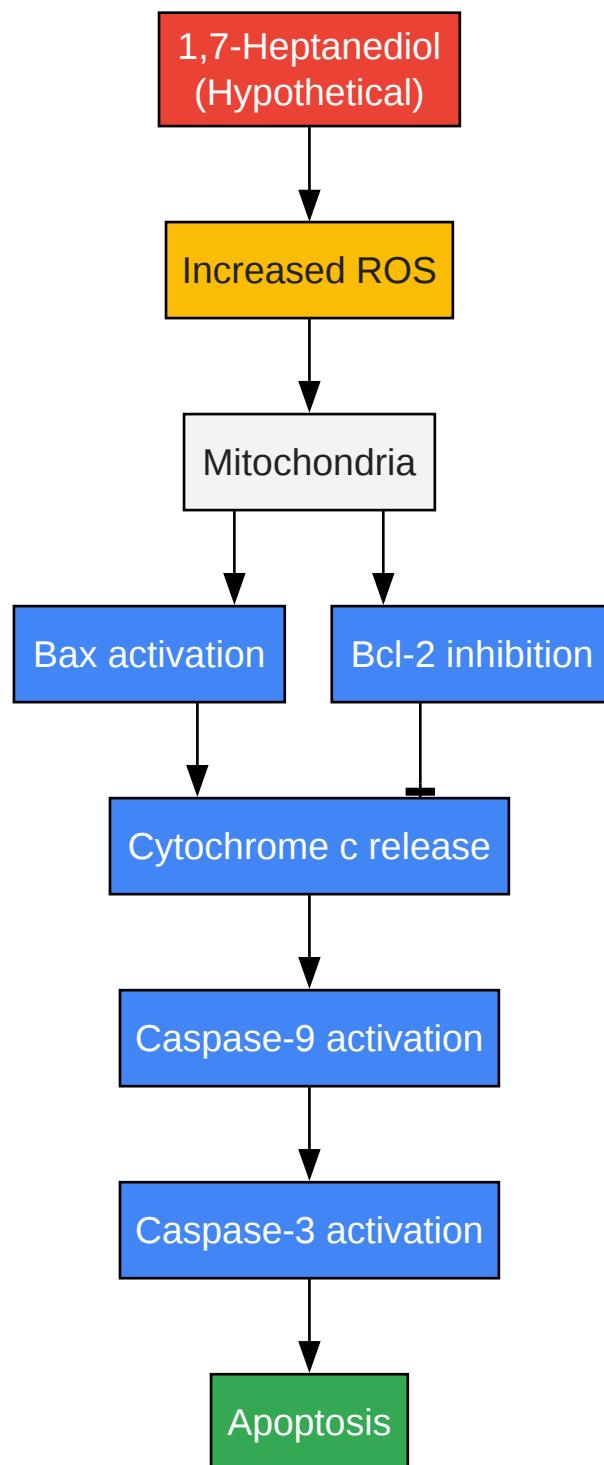
Mechanism of Action: The precise mechanism for **1,7-Heptanediol** is not well-documented, but for aliphatic diols in general, the antimicrobial action is often attributed to the disruption of

microbial cell membranes.^[4] The lipophilic carbon chain interacts with the lipid bilayer of the cell membrane, increasing its permeability and leading to the leakage of intracellular components and eventual cell death.^[4]

Potential Anticancer Activity

Some sources suggest that **1,7-Heptanediol** may possess anticancer properties, potentially by inhibiting protein synthesis and inducing apoptosis. However, specific studies on **1,7-Heptanediol** are lacking. The proposed mechanism is speculative and based on the actions of other, structurally different, anticancer agents. For instance, compounds like diallyl disulfide have been shown to induce apoptosis through the generation of reactive oxygen species (ROS), activation of caspases, and modulation of the Bax/Bcl-2 protein ratio.^{[5][6][7]}

Hypothetical Signaling Pathway for Apoptosis Induction



[Click to download full resolution via product page](#)

Caption: Hypothetical apoptosis signaling pathway.

Toxicity Profile

The available toxicological data for **1,7-Heptanediol** is sparse. Most information is derived from Safety Data Sheets (SDS), which generally do not classify it as a hazardous substance.

Quantitative Toxicity Data

Endpoint	Species	Route	Value	Reference
Acute Oral LD50	-	Oral	N/A	-
Acute Dermal LD50	-	Dermal	N/A	-
Skin Irritation/Corrosion	-	Dermal	N/A	-
Eye Irritation/Corrosion	-	Ocular	N/A	-
Skin Sensitization	-	Dermal	N/A	-
Genotoxicity (Ames test)	-	In vitro	N/A	-

N/A: Data not available in the public domain.

Acute Toxicity

No quantitative data for oral, dermal, or inhalation acute toxicity (e.g., LD50 values) are available for **1,7-Heptanediol**.

Irritation and Sensitization

Safety data sheets suggest that **1,7-Heptanediol** may cause skin and eye irritation upon contact. One source indicates a potential for allergic skin reactions. However, standardized test data (e.g., OECD guidelines 404 and 405) are not publicly available.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Genotoxicity

There is no available data on the genotoxic potential of **1,7-Heptanediol** from standard assays such as the bacterial reverse mutation (Ames) test or in vitro mammalian cell gene mutation tests.[14][15][16][17][18][19][20][21][22][23]

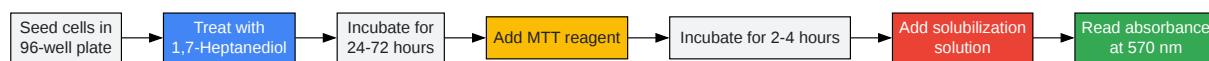
Experimental Protocols

The following are standardized protocols for assessing the biological activity and toxicity of compounds like **1,7-Heptanediol**.

Cytotoxicity - MTT Assay

This assay assesses cell metabolic activity as an indicator of cell viability.

Experimental Workflow for MTT Assay



[Click to download full resolution via product page](#)

Caption: Workflow for a standard MTT cytotoxicity assay.

Methodology:

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and incubate for 24 hours to allow for attachment.
- Compound Treatment: Prepare serial dilutions of **1,7-Heptanediol** in culture medium and add to the wells. Include vehicle controls.[24]
- Incubation: Incubate the plate for a desired exposure time (e.g., 24, 48, or 72 hours).[24]
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well to a final concentration of 0.5 mg/mL and incubate for 2-4 hours.[25]
- Solubilization: Add a solubilization solution (e.g., DMSO or a detergent-based solution) to dissolve the formazan crystals.[24][25]

- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader. Cell viability is calculated as a percentage of the untreated control.

Skin Irritation - In Vitro EpiDerm™ Model

This in vitro test uses a reconstructed human epidermal model to assess skin irritation potential.[26][27][28][29][30]

Methodology:

- Tissue Preparation: Reconstituted human epidermis tissues (e.g., EpiDerm™) are pre-incubated in assay medium.[27]
- Test Substance Application: Apply a defined amount of **1,7-Heptanediol** to the surface of the tissue.[26]
- Incubation: Incubate for a specified period (e.g., 60 minutes).[27]
- Washing: Thoroughly wash the test substance from the tissue surface.[28]
- Post-Incubation: Transfer the tissues to fresh medium and incubate for a post-exposure period (e.g., 42 hours).[27]
- Viability Assessment: Determine tissue viability using the MTT assay as described above. A reduction in viability below a certain threshold (e.g., 50%) compared to the negative control indicates irritation potential.[26]

Antimicrobial Activity - Minimum Inhibitory Concentration (MIC) Test

This assay determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[31][32][33][34][35]

Methodology:

- Preparation of Inoculum: Prepare a standardized suspension of the test microorganism.[31]

- Serial Dilution: Prepare two-fold serial dilutions of **1,7-Heptanediol** in a liquid growth medium in a 96-well microtiter plate.[33]
- Inoculation: Inoculate each well with the microbial suspension.[33]
- Incubation: Incubate the plate under appropriate conditions for the test microorganism (e.g., 37°C for 18-24 hours for bacteria).[31]
- Determination of MIC: The MIC is the lowest concentration of **1,7-Heptanediol** at which there is no visible growth (turbidity) of the microorganism.[33]

Conclusion

1,7-Heptanediol is a versatile ingredient with established utility in the cosmetic and pharmaceutical industries, primarily due to its humectant and antimicrobial properties. However, a significant data gap exists regarding its specific biological mechanisms and a comprehensive toxicological profile. The information presented in this guide, including the inferred mechanisms of action and standardized experimental protocols, is intended to provide a foundation for researchers and drug development professionals to conduct further targeted studies. Rigorous testing according to established guidelines is necessary to fully characterize the safety and efficacy of **1,7-Heptanediol** for its current and potential future applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. skinkraft.com [skinkraft.com]
- 4. researchgate.net [researchgate.net]
- 5. Induction of apoptosis by diallyl disulfide through activation of caspase-3 in human leukemia HL-60 cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Diallyl disulfide causes caspase-dependent apoptosis in human cancer cells through a Bax-triggered mitochondrial pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Induction of apoptosis with diallyl disulfide in AGS gastric cancer cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. catalog.labcorp.com [catalog.labcorp.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. Skin (dermal) irritation | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 13. nucro-technics.com [nucro-technics.com]
- 14. nib.si [nib.si]
- 15. catalog.labcorp.com [catalog.labcorp.com]
- 16. HPRT Assay - Eurofins Deutschland [eurofins.de]
- 17. Genotoxicity. In vitro mammalian cell gene mutation test using the hprt gene (OECD 476: 2016). - IVAMI [ivami.com]
- 18. biosafe.fi [biosafe.fi]
- 19. oecd.org [oecd.org]
- 20. oecd.org [oecd.org]
- 21. oecd.org [oecd.org]
- 22. catalog.labcorp.com [catalog.labcorp.com]
- 23. The bacterial reverse mutation test | RE-Place [re-place.be]
- 24. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 25. MTT Assay Protocol for Cell Viability and Proliferation [merckmillipore.com]
- 26. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 27. researchgate.net [researchgate.net]
- 28. youtube.com [youtube.com]
- 29. Skin Irritation: EpiDerm Skin Irritation Test (SIT) - The Joint Research Centre: EU Science Hub [joint-research-centre.ec.europa.eu]

- 30. IN VITRO SKIN IRRITATION TESTING: IMPROVING THE SENSITIVITY OF THE EPIDERM SKIN IRRITATION TEST PROTOCOL. • Mattek - Part of Sartorius [mattek.com]
- 31. files.core.ac.uk [files.core.ac.uk]
- 32. Antimicrobial susceptibility testing to evaluate minimum inhibitory concentration values of clinically relevant antibiotics | Institute for Collaborative Biotechnology (ICB) | UCSB, MIT and Caltech. [icb.ucsb.edu]
- 33. microbe-investigations.com [microbe-investigations.com]
- 34. protocols.io [protocols.io]
- 35. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [1,7-Heptanediol: A Technical Guide to its Biological Activity and Toxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042083#biological-activity-and-toxicity-of-1-7-heptanediol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com